

# Safeguarding Your Research: A Comprehensive Guide to Handling Tetrahydrothiophen-3-one

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## Compound of Interest

Compound Name: Tetrahydrothiophen-3-one

Cat. No.: B087284

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **Tetrahydrothiophen-3-one**, including detailed operational and disposal plans to ensure a secure laboratory environment.

## Immediate Safety and Handling Protocols

**Tetrahydrothiophen-3-one** is a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> Adherence to strict safety protocols is crucial to mitigate these risks.

Personal Protective Equipment (PPE):

The following personal protective equipment should be worn at all times when handling **Tetrahydrothiophen-3-one**:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.<sup>[2][4]</sup>
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, are required.<sup>[2][4]</sup> It is important to inspect gloves before use and use proper removal techniques to avoid skin contact.<sup>[5]</sup>

- **Body Protection:** A standard laboratory coat, full-length pants, and closed-toe footwear are necessary to prevent skin exposure.[2][5] In cases of potential splashing, an apron or a chemical-protection suit may be required.[6]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[2][7] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]

#### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not breathe vapors or mists.[1][2]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][2]
- Use non-sparking tools and take precautionary measures against static discharge.[7][8]
- Wash hands thoroughly after handling.[1][2]
- Ensure that eyewash stations and safety showers are readily accessible.[2]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from heat, sparks, and flame.[2]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[2]
- For long-term storage, it is recommended to store at -20°C for up to one month or -80°C for up to six months, protected from light.[9]

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Tetrahydrothiophen-3-one**.

Property	Value	Reference
CAS Number	1003-04-9	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> OS	[1]
Molecular Weight	102.15 g/mol	[1]
Boiling Point	175 °C	[1][10]
Flash Point	78 °C (closed cup)	[1][2][10]
Density	1.194 g/cm <sup>3</sup> at 25°C	[1][11]

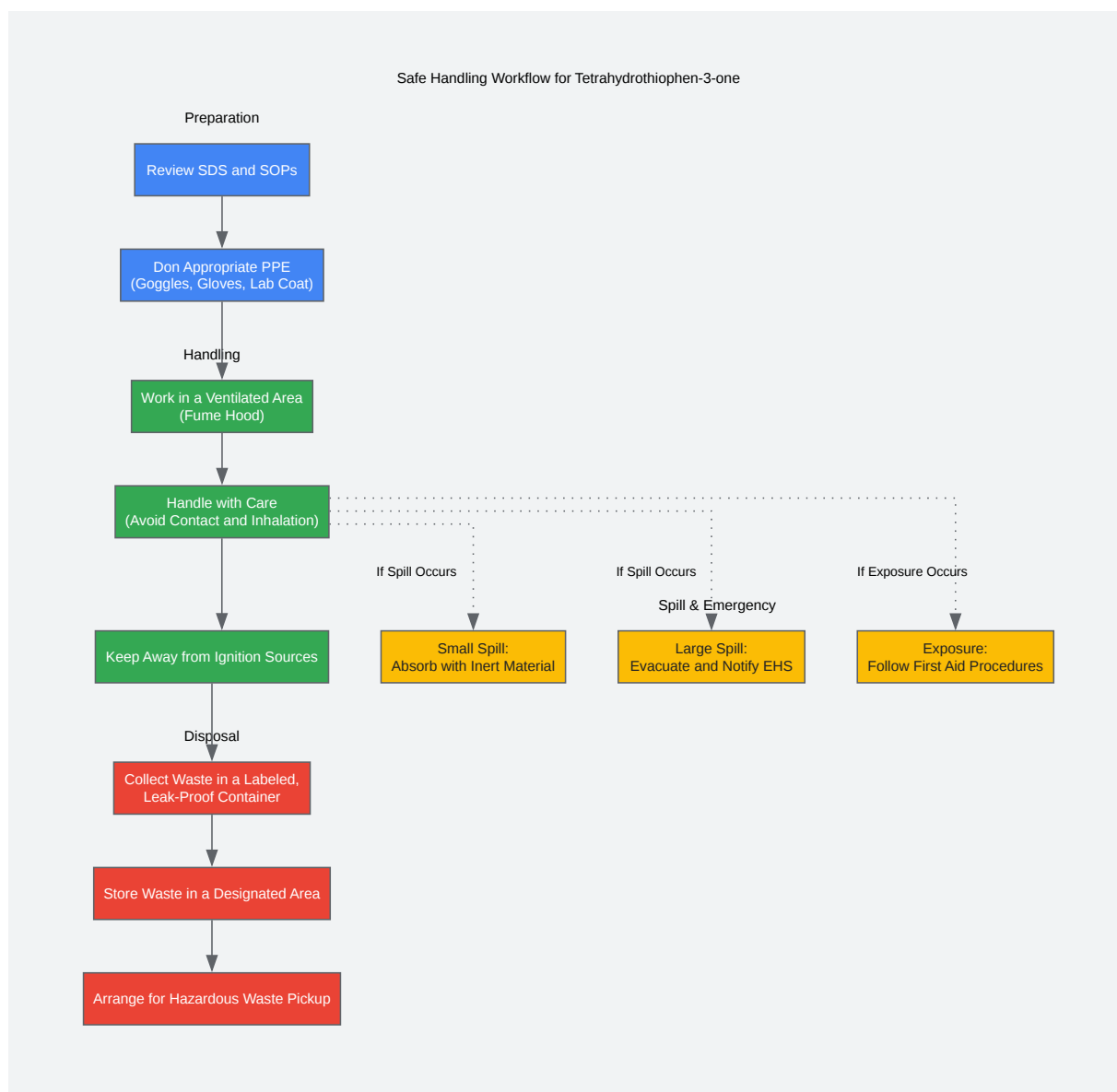
## First Aid Measures

In the event of exposure to **Tetrahydrothiophen-3-one**, the following first aid measures should be taken immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][2][7]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[1][2][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call an ophthalmologist.[1][2][7]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][7]

## Operational Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Tetrahydrothiophen-3-one**, from preparation to disposal.



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